(2-Bromoethyl)benzene-D5 purification methods

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **(2-Bromoethyl)benzene-D5**

CAS No.: 35845-64-8
Cat. No.: S1487164

Get Quote

Compound Overview & Handling

The following table summarizes key information for **(2-Bromoethyl)benzene-d5**, a deuterium-labeled compound often used as a tracer or internal standard in analytical chemistry [1] [2].

Property	Description
CAS Number	35845-64-8 [1] [2]
Molecular Formula	$C_8H_4D_5Br$ [1] [2]
Appearance	Clear, colorless oil [1]
Storage	Store at **-20°C** [1]
Common Applications	Isotopic labeling in alkylation chemistry; mechanistic probes; internal standard for GC-MS/NMR/LC-MS; facilitates reaction monitoring and impurity profiling [1] [2].

Purification Methods for the Non-Labeled Analogue

The purification of the non-labeled (2-Bromoethyl)benzene (CAS 103-63-9) is a standard step following its synthesis. The methods below can provide a foundational understanding of the typical workflow.

© 2026 Smolecule. All rights reserved.

One common synthesis involves the **reaction of phenethyl alcohol with hydrogen bromide**, with the following purification steps [3]:

- **Washing**: After the reaction is completed and cooled, the crude product is washed **sequentially with water** and a **10% sodium carbonate solution**, followed by another water wash.
- **Drying**: The organic layer is dried with a desiccant such as **anhydrous potassium carbonate**.
- **Distillation**: The product is purified via **fractional distillation under reduced pressure**, collecting the fraction that boils at **97–99 °C** under a pressure of **2.0 kPa**. This method yields over 90% of the product [3].

Another general procedure for converting alcohols to bromides suggests a straightforward purification using **flash column chromatography** on silica gel, eluting with petroleum ether or a mixture of petroleum ether and ethyl acetate [3].

Troubleshooting Common Issues

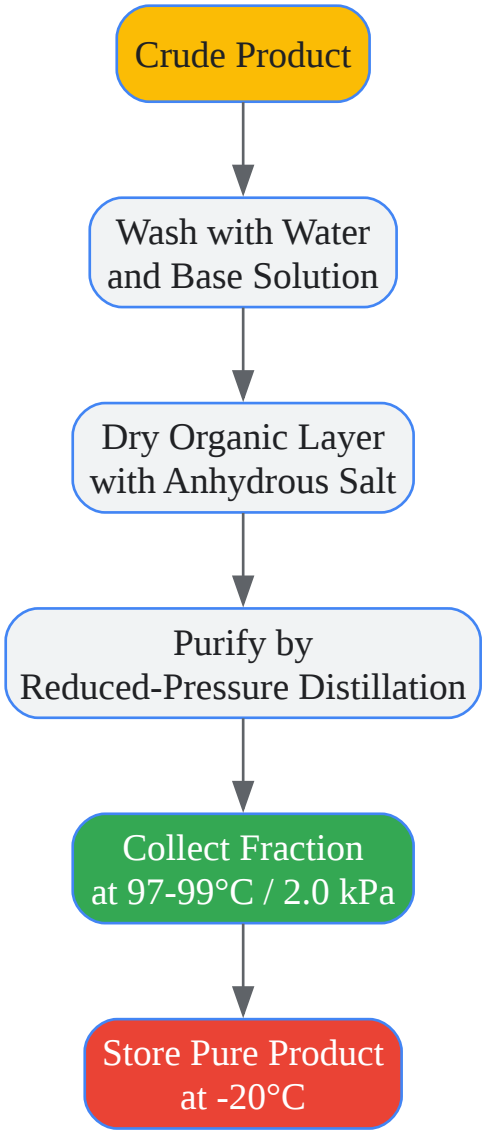
Based on the general chemical procedures, here are some potential issues and solutions:

Issue	Potential Cause	Suggested Solution
Colored Impurities	Decomposition or reaction by-products.	Perform a water wash to remove acids or salts, followed by a reduced-pressure distillation [3].
Low Boiling Point Impurities	Unreacted starting materials (e.g., styrene in some syntheses) or solvent.	Remove by distillation or under a nitrogen stream (bubbling) as described in a related synthesis [4].
Product Decomposition	The compound may be unstable if overheated.	Ensure distillation is performed under **reduced pressure** to lower the required boiling temperature [3]. Always store the pure product at **-20°C** [1].

Key Workflow for Purification

The general purification workflow derived from the synthesis methods can be summarized as follows:

© 2026 Smolecule. All rights reserved.



Click to download full resolution via product page

Recommendations for Practical Work

Given the lack of specific data for the deuterated compound, I suggest you:

- **Use Analogous Protocols**: Adapt the purification methods described for (2-Bromoethyl)benzene (CAS 103-63-9), as the deuterium labels are not expected to significantly alter the physical separation properties [1].
- **Verify Purity Analytically**: Always confirm the purity and isotopic enrichment of your final product using techniques like **GC-MS** or **NMR**, which are the primary applications for this labeled compound [1] [2].

© 2026 Smolecule. All rights reserved.

- **Consult Broader Literature**: Search for purification guides for similar deuterated alkyl bromides or aryl-alkyl bromides, as their handling will be very similar.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. CAS 35845-64-8 (2-Bromoethyl)benzene-[d5] [bocsci.com]

2. (2-Bromoethyl)benzene-d5 | Stable Isotope [medchemexpress.com]

3. (2-Bromoethyl)benzene synthesis [chemicalbook.com]

4. (2-Bromoethyl)benzene:Application and Preparation [chemicalbook.com]

To cite this document: Smolecule. [(2-Bromoethyl)benzene-D5 purification methods]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1487164#2-bromoethyl-benzene-d5-purification-methods]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 Smolecule. All rights reserved.

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com

© 2026 Smolecule. All rights reserved.